

A Technical Guide to the Physical and Chemical Properties of Tetrabutylammonium Salts

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Compound of Interest

Compound Name: Tetrabutylammonium

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This in-depth guide serves as a comprehensive technical resource on the physical and chemical properties of **tetrabutylammonium** (TBA) salts. These quaternary ammonium compounds are pivotal in a multitude of applications, from organic synthesis and electrochemistry to pharmaceutical research, primarily due to their unique solubility characteristics, thermal stability, and utility as phase-transfer catalysts and supporting electrolytes. This document provides quantitative data, detailed experimental protocols, and visual workflows to support advanced research and development.

Physical Properties of Common Tetrabutylammonium Salts

The physical characteristics of **tetrabutylammonium** salts are largely dictated by the nature of the counter-anion. The large, lipophilic **tetrabutylammonium** cation, $[N(C_4H_9)_4]^+$, imparts significant solubility in organic solvents.^[1] The data presented below has been aggregated from various sources to provide a comparative overview.

Summary of Physical Data

The following tables summarize key physical properties for a selection of commonly used **tetrabutylammonium** salts. These values represent a critical baseline for selecting the appropriate salt for a specific application, whether it be for its melting point in creating an ionic liquid medium or its solubility profile for a multi-phase reaction.

Table 1: General and Thermal Properties

Compound Name	Abbreviation	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)
Tetrabutylammonium Bromide	TBAB	1643-19-2	C ₁₆ H ₃₆ BrN	322.37	White solid/crystal	102 - 106[2][3]
Tetrabutylammonium Chloride	TBAC	1112-67-0	C ₁₆ H ₃₆ ClN	277.92	White/colorless crystal	83 - 86[4]
Tetrabutylammonium Hydroxide	TBAH	2052-49-5	C ₁₆ H ₃₇ NO	259.47	Colorless to light yellow liquid (as solution)	27 - 30[5][6]
Tetrabutylammonium Acetate	TBAA	10534-59-5	C ₁₈ H ₃₉ NO ₂	301.51	White to off-white solid	95 - 101[7][8]
Tetrabutylammonium Tetrafluoroborate	TBATFB	429-42-5	C ₁₆ H ₃₆ BF ₄ N	329.27	White crystalline powder	155 - 161[9][10][11]
Tetrabutylammonium Hexafluorophosphate	TBAPF ₆	3109-63-5	C ₁₆ H ₃₆ F ₆ NP	387.43	White powder	244 - 246[12]
Tetrabutylammonium Perchlorate	TBAClO ₄	1923-70-2	C ₁₆ H ₃₆ ClN O ₄	341.90	White solid	213 (Decomposes)

Table 2: Solubility Properties

Compound Name	Solubility in Water	Solubility in Organic Solvents
Tetrabutylammonium Bromide	Soluble (600 g/L)[13]	Soluble in alcohol, ether, acetone; slightly soluble in benzene.[2][14]
Tetrabutylammonium Chloride	Soluble[15][16][17]	Soluble in ethanol, chloroform, acetone; slightly soluble in benzene, ether.[4][15]
Tetrabutylammonium Hydroxide	Soluble[18]	Soluble in most organic solvents, including methanol. [6][18]
Tetrabutylammonium Acetate	Hygroscopic	Soluble in acetonitrile.[8]
Tetrabutylammonium Tetrafluoroborate	Slightly soluble	Soluble in acetonitrile, methanol, acetone, ethyl acetate, trichloromethane; insoluble in ether.[19][20]
Tetrabutylammonium Hexafluorophosphate	-	Highly soluble in polar organic solvents like acetone and acetonitrile.[12]
Tetrabutylammonium Perchlorate	-	Soluble in organic solvents.

Chemical Properties and Major Applications

Tetrabutylammonium salts are defined by their chemical versatility, serving as catalysts, electrolytes, and reagents in a vast array of chemical transformations.

- **Phase-Transfer Catalysis:** Perhaps their most well-known application, TBA salts excel as phase-transfer catalysts (PTCs).[21] The bulky, lipophilic TBA cation can pair with an anion (e.g., OH^- , CN^-) from an aqueous phase and transport it into an organic phase to react with an organic substrate.[17] This overcomes the insolubility barrier between reactants, leading to faster reaction rates, higher yields, and milder reaction conditions.[17][21]

Tetrabutylammonium bromide (TBAB) is one of the most widely used PTCs for this purpose.[\[17\]](#)[\[21\]](#)

- **Supporting Electrolytes:** In electrochemistry, TBA salts with non-nucleophilic anions like hexafluorophosphate (PF_6^-) and tetrafluoroborate (BF_4^-) are commonly used as supporting electrolytes in nonaqueous solvents.[\[1\]](#)[\[12\]](#)[\[22\]](#) Their large ionic size and ability to dissolve in organic solvents provide high ionic conductivity and a wide electrochemical window, which is essential for studying redox processes without interference from the electrolyte itself.[\[12\]](#)[\[22\]](#)
- **Strong, Non-nucleophilic Base:** **Tetrabutylammonium** hydroxide (TBAH) is a strong organic base that is highly soluble in organic solvents, unlike inorganic bases such as NaOH or KOH.[\[18\]](#) It is frequently used for deprotonation and alkylation reactions where the presence of metal cations would be undesirable.[\[18\]](#)[\[21\]](#)
- **Ion-Pairing Reagents:** In analytical chemistry, particularly in chromatography, TBA salts are used as ion-pairing reagents. They can be added to the mobile phase to improve the retention and separation of oppositely charged analyte ions on a reversed-phase column.[\[14\]](#)
- **Synthesis and Material Science:** TBA salts are precursors for synthesizing other quaternary ammonium salts through salt metathesis reactions.[\[13\]](#) They also act as templating agents in the synthesis of materials like zeolites and as components in the formulation of ionic liquids.[\[5\]](#)
- **Biological Research:** In pharmacology and neuroscience, tetraalkylammonium ions, including **tetrabutylammonium** and the smaller tetraethylammonium (TEA), are known to act as blockers of potassium (K^+) channels.[\[23\]](#)[\[24\]](#) They physically occlude the channel pore, preventing the flow of potassium ions, which is a crucial mechanism for studying ion channel function and for drug development.[\[6\]](#)[\[25\]](#)

Experimental Protocols and Methodologies

This section provides detailed methodologies for the synthesis of a representative TBA salt and for the measurement of key physical properties.

Synthesis of Tetrabutylammonium Bromide (TBAB)

This protocol describes the synthesis of TBAB via the Menshutkin reaction, involving the alkylation of a tertiary amine.

Objective: To synthesize **Tetrabutylammonium** Bromide from tributylamine and 1-bromobutane.

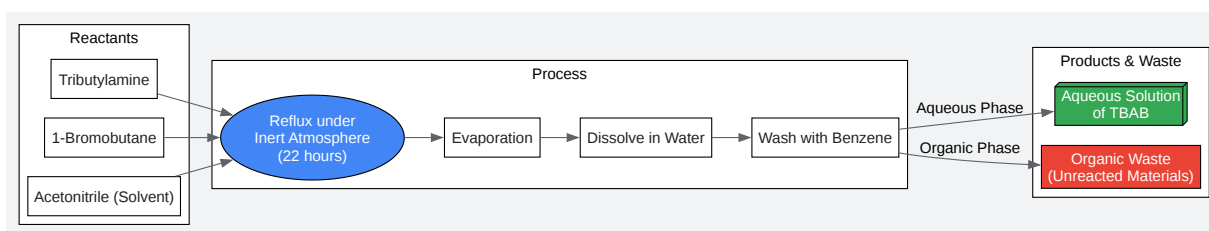
Materials:

- Tributylamine ($C_{12}H_{27}N$)
- 1-Bromobutane (n-butyl bromide, C_4H_9Br)
- Acetonitrile (CH_3CN), practical grade
- Benzene (C_6H_6)
- Deionized water
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heat source
- Rotary evaporator
- Separatory funnel
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, combine tributylamine and a slight molar excess of 1-bromobutane.
- Solvent Addition: Add acetonitrile as the solvent to the flask.
- Inert Atmosphere: Purge the reaction vessel with an inert gas (e.g., Argon) and maintain this atmosphere throughout the reaction.

- **Reflux:** Heat the reaction mixture to reflux with continuous stirring. Allow the reaction to proceed for approximately 20-24 hours.
- **Cooling and Concentration:** After the reflux period, cool the reaction mixture to room temperature. Concentrate the solution using a rotary evaporator to remove the bulk of the acetonitrile, resulting in a crystalline mass.
- **Aqueous Work-up:** Dissolve the crystalline residue in deionized water.
- **Extraction:** Transfer the aqueous solution to a separatory funnel and wash it with several portions of benzene to remove any unreacted starting materials and organic impurities.
- **Product Isolation:** The aqueous layer now contains the TBAB product. The salt can be recovered by evaporating the water, although it is often used directly as an aqueous solution. For a solid product, careful crystallization is required.
- **Yield Determination:** The yield of the recovered solid TBAB can be calculated after thorough drying. A typical yield is around 90%.



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Figure 1. Workflow for the synthesis of **Tetrabutylammonium Bromide (TBAB)**.

Determination of Melting Point

This protocol outlines the standard procedure using a capillary melting point apparatus.

Objective: To accurately determine the melting point range of a solid TBA salt.

Materials:

- Dry, powdered sample of the TBA salt
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp)
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry, as moisture can depress the melting point.[\[11\]](#) If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to collect a small amount.
- **Packing the Sample:** Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Alternatively, drop the tube through a long, narrow glass tube to pack the solid tightly. The packed sample height should be 2-3 mm.[\[11\]](#)
- **Initial Measurement (Optional):** If the melting point is unknown, perform a rapid determination by heating the sample quickly to find an approximate range.[\[11\]](#)
- **Accurate Measurement:**
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the apparatus to heat rapidly to about 20°C below the expected or approximate melting point.[\[11\]](#)

- Decrease the heating rate significantly, so the temperature rises no more than 1-2°C per minute.
- Observe the sample through the magnifying eyepiece.
- Recording the Range:
 - Record the temperature (T_1) at which the first droplet of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
 - The melting point is reported as the range $T_1 - T_2$. A pure compound will typically have a sharp melting range of 0.5-1.0°C.

Measurement of Solubility

This protocol describes a general method for determining the solubility of a TBA salt in a given solvent.

Objective: To determine the concentration of a saturated solution of a TBA salt at a specific temperature.

Materials:

- TBA salt (solute)
- Solvent of interest (e.g., water, ethanol)
- Thermostatically controlled water bath or shaker
- Vials or test tubes with secure caps
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes

- Analytical instrument for quantification (e.g., HPLC, NMR, or gravimetric analysis)

Procedure:

- **Sample Preparation:** Add an excess amount of the solid TBA salt to a known volume or mass of the solvent in a sealed vial. "Excess" means that undissolved solid should be clearly visible.
- **Equilibration:** Place the vial in a thermostatic shaker bath set to the desired temperature. Allow the mixture to equilibrate for an extended period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- **Phase Separation:** After equilibration, remove the vial and allow the undissolved solid to settle. For fine suspensions, centrifugation is recommended to achieve clear separation of the solid and liquid phases.[\[19\]](#)
- **Sample Extraction:** Carefully extract a precise volume of the clear, supernatant (saturated solution) using a pipette. Be cautious not to disturb the solid precipitate.
- **Quantification:**
 - **Gravimetric Method:** Weigh the extracted aliquot, then evaporate the solvent completely under controlled conditions (e.g., in a vacuum oven). Weigh the remaining solid residue. The solubility can be calculated as grams of solute per 100 g or 100 mL of solvent.
 - **Spectroscopic/Chromatographic Method:** Dilute the extracted aliquot with a known volume of solvent. Analyze the concentration of the TBA salt in the diluted solution using a calibrated analytical technique such as ^1H NMR or HPLC.[\[13\]](#)
- **Data Reporting:** Express the solubility in standard units, such as g/100 mL, g/kg of solvent, or mol/L, at the specified temperature.

Measurement of Electrolytic Conductivity

This protocol describes the use of a conductivity meter to measure the conductivity of a TBA salt solution.

Objective: To measure the specific conductance of an electrolyte solution containing a TBA salt.

Materials:

- TBA salt
- High-purity solvent (e.g., deionized water, acetonitrile)
- Conductivity meter with a conductivity probe (cell)[15]
- Standard conductivity calibration solutions (e.g., KCl solutions of known concentration)
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar (optional, for calibration)

Procedure:

- **Solution Preparation:** Prepare a solution of the TBA salt at a known concentration by accurately weighing the salt and dissolving it in a precise volume of the solvent.
- **Instrument Calibration:**
 - Rinse the conductivity probe thoroughly with deionized water and then with a small amount of the calibration standard.[4][5]
 - Immerse the probe in a standard solution of known conductivity.
 - Calibrate the meter according to the manufacturer's instructions, adjusting the reading to match the value of the standard at the measured temperature.[4] This process determines the cell constant.
- **Sample Measurement:**
 - Rinse the calibrated probe with deionized water and then with a small aliquot of the sample solution to be measured.
 - Immerse the probe in the sample solution, ensuring the electrodes are fully submerged and there are no trapped air bubbles.[5]

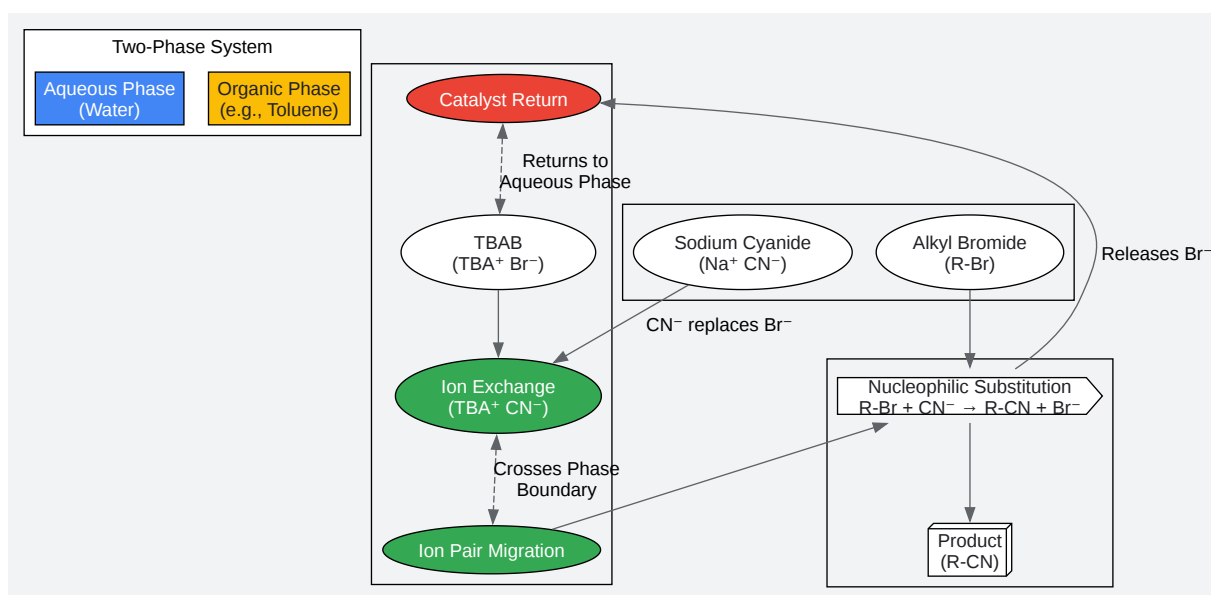
- Allow the reading to stabilize. The meter will typically provide a temperature-compensated conductivity value.[\[5\]](#)[\[15\]](#)
- Recording Data: Record the conductivity (in units such as $\mu\text{S}/\text{cm}$ or mS/cm) and the temperature of the solution.[\[15\]](#)

Application Workflows and Mechanisms

The following diagrams illustrate common experimental workflows and mechanisms of action involving **tetrabutylammonium** salts.

Workflow for Phase-Transfer Catalysis (PTC)

This diagram illustrates the role of TBAB in facilitating a nucleophilic substitution reaction between an aqueous nucleophile and an organic substrate.

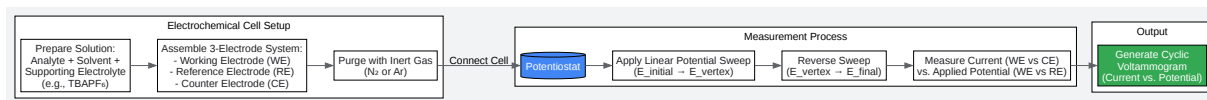


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Figure 2. Catalytic cycle of TBAB in a phase-transfer reaction.

Workflow for Cyclic Voltammetry (CV)

This diagram outlines the setup and process for performing cyclic voltammetry using a TBA salt as the supporting electrolyte.

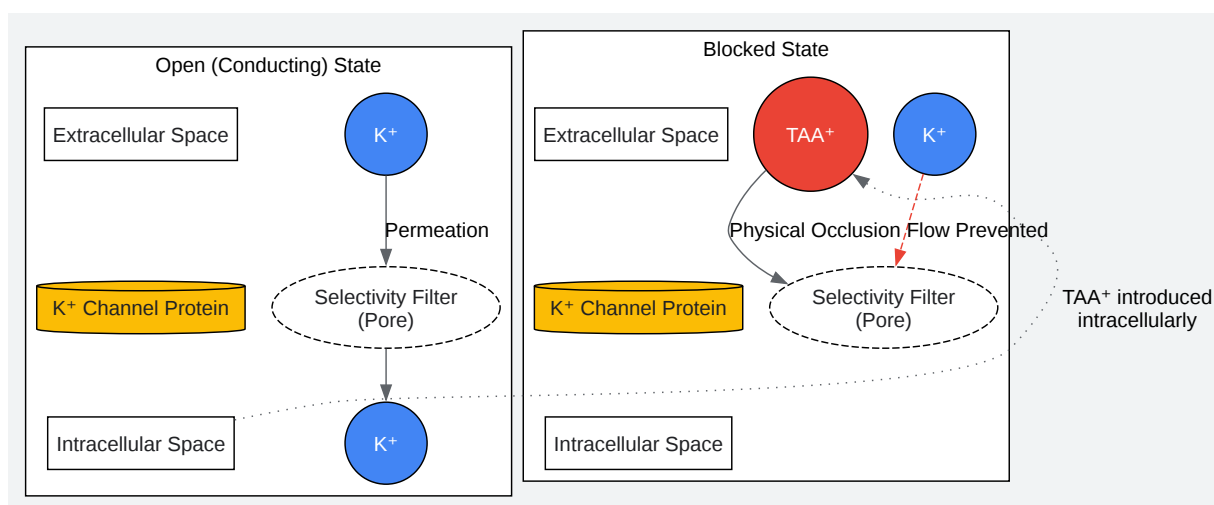


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Figure 3. Experimental workflow for cyclic voltammetry.

Mechanism of Potassium (K⁺) Channel Blockade

This diagram illustrates the mechanism by which a tetraalkylammonium (TAA) ion, such as TBA⁺ or TEA⁺, blocks a voltage-gated potassium channel.



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Figure 4. Pore block mechanism of a K⁺ channel by a TAA ion.

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